

An In-Depth Technical Guide to 2-tert-Amylphenol: Synthesis, Characterization, and Applications

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Compound of Interest

Compound Name: 2-tert-Amylphenol

CAS No.: 3279-27-4

Cat. No.: B1346624

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Abstract: This technical guide provides a comprehensive overview of **2-tert-Amylphenol** (CAS RN: 3279-27-4), a significant alkylated phenolic compound. The document delves into its core molecular identity, physicochemical properties, and detailed synthesis methodologies, with a particular focus on the catalytic strategies required to achieve regioselective ortho-alkylation. Furthermore, it outlines a robust analytical workflow for quality control and discusses the compound's role as a crucial chemical intermediate in the production of high-performance polymers, antioxidants, and stabilizers. Safety protocols and handling procedures are also detailed to ensure its proper management in a research and industrial setting. This guide is intended for researchers, chemists, and drug development professionals seeking an in-depth understanding of **2-tert-Amylphenol's** scientific and industrial landscape.

Core Molecular Identity and Physicochemical Properties

2-tert-Amylphenol, also known as 2-tert-pentylphenol or 2-(1,1-dimethylpropyl)phenol, is an organic compound characterized by a phenol ring substituted at the ortho position with a bulky

tert-amyl group.^{[1][2][3]} This substitution imparts unique physical and chemical properties that are leveraged in various industrial applications.

CAS Number: 3279-27-4^[1]

Molecular Structure:

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*Caption: The chemical structure of **2-tert-Amylphenol** consists of a phenol ring with a tert-amyl group at the C2 position.*

The core properties of **2-tert-Amylphenol** are summarized in the table below, providing essential data for experimental design and process development.

Property	Value	Source(s)
CAS Registry Number	3279-27-4	^{[1][2][3]}
Molecular Formula	C ₁₁ H ₁₆ O	^{[1][3]}
Molecular Weight	164.25 g/mol	^{[1][4]}
Appearance	Colorless to light yellow clear liquid	^{[2][3][5]}
Boiling Point	92 °C @ 4 mmHg	^[5]
Flash Point	111 °C	^[5]
Specific Gravity (20/20)	0.98	^[5]
Refractive Index (n _D ²⁰)	1.52	^[5]
Purity (typical)	>98.0% (by GC)	^{[2][3][5]}

Synthesis and Mechanistic Considerations: The Challenge of Regioselectivity

The industrial synthesis of **2-tert-Amylphenol** is primarily achieved through the Friedel-Crafts alkylation of phenol with isoamylene (a mixture of 2-methyl-1-butene and 2-methyl-2-butene). [6][7] The reaction is an electrophilic aromatic substitution, where the alkene is activated by an acid catalyst to form a tertiary carbocation, which then alkylates the electron-rich phenol ring.

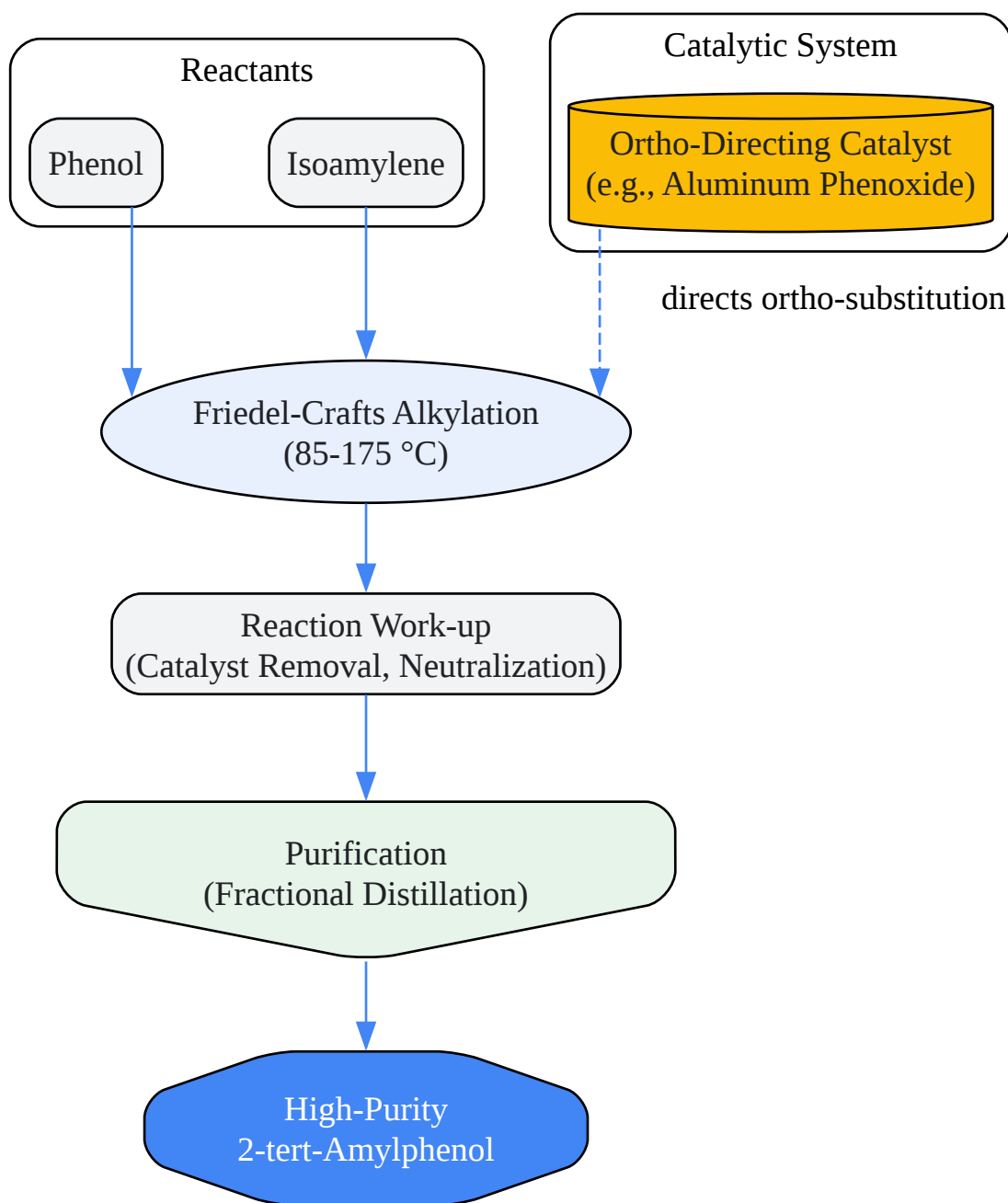
However, a significant challenge in this synthesis is controlling the regioselectivity. The hydroxyl group of phenol is an ortho-, para-directing activator. Consequently, traditional acid catalysis often leads to a mixture of products, including the desired **2-tert-amylphenol** (ortho-isomer), the thermodynamically more stable 4-tert-amylphenol (para-isomer), and di-substituted products like 2,4-di-tert-amylphenol. [6][8]

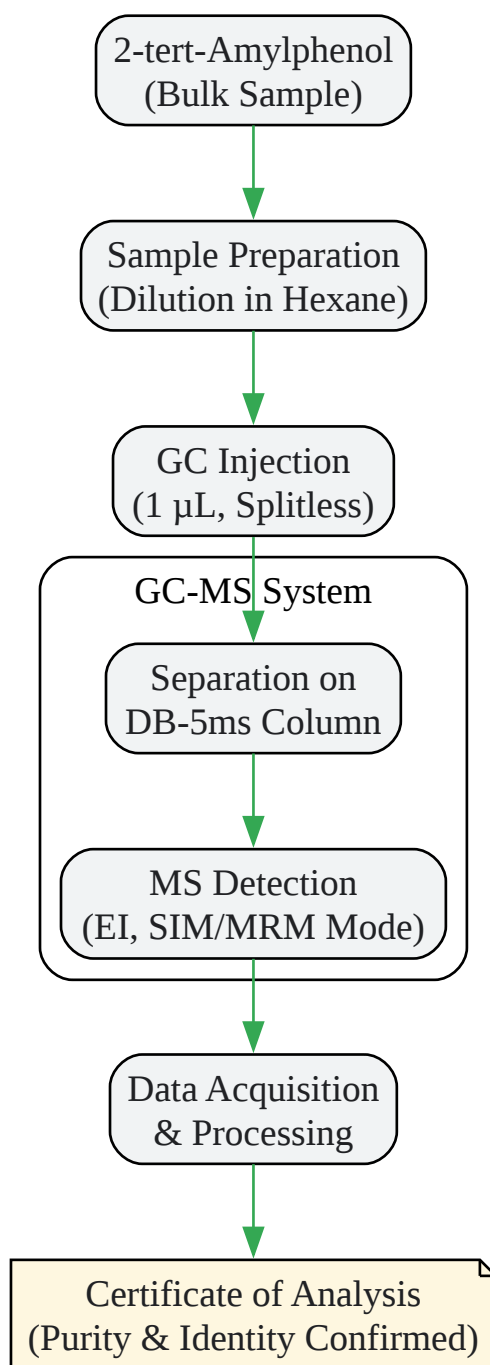
Causality of Catalyst Choice in Directing Ortho-Alkylation

Achieving high selectivity for the ortho-isomer requires a strategic choice of catalyst that can overcome the thermodynamic preference for para-substitution. The key lies in using catalysts that can coordinate with the phenolic hydroxyl group, thereby sterically directing the incoming electrophile to the adjacent ortho position.

- **Conventional Acid Catalysts** (e.g., Sulfuric Acid, Solid Acids): Catalysts like silica-alumina or acidic ion-exchange resins are effective in promoting alkylation but generally yield a mixture of ortho- and para-isomers, with the para-isomer often being the major product due to its lower steric hindrance. [6] By-production of the ortho-isomer is common but often difficult to separate from the para-isomer. [8]
- **Ortho-Directing Catalysts** (e.g., Metal Phenoxides): A more sophisticated approach involves the use of metal phenoxide catalysts, such as aluminum phenoxide. [7] In this mechanism, the aluminum coordinates to the oxygen atom of phenol. This coordination complex sterically blocks the para-position and electronically enhances the nucleophilicity of the ortho-positions, guiding the electrophile to bond at the C2 position. This method significantly increases the yield of the desired **2-tert-amylphenol**.

The general workflow for the selective synthesis of **2-tert-Amylphenol** is illustrated below.





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